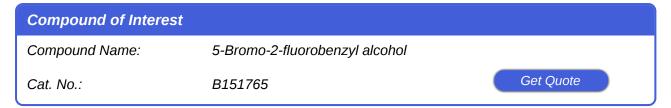


A Comprehensive Technical Guide to 5-Bromo-2fluorobenzyl Alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Bromo-2-fluorobenzyl alcohol** (CAS No. 99725-13-0), a key intermediate in organic synthesis with significant potential in the pharmaceutical and fine chemical industries. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, safety information, and its application in the synthesis of advanced pharmaceutical compounds.

Core Chemical and Physical Data

5-Bromo-2-fluorobenzyl alcohol is a substituted aromatic alcohol. Its unique combination of a bromine atom, a fluorine atom, and a hydroxymethyl group on the benzene ring makes it a versatile building block for the synthesis of complex molecules.[1]

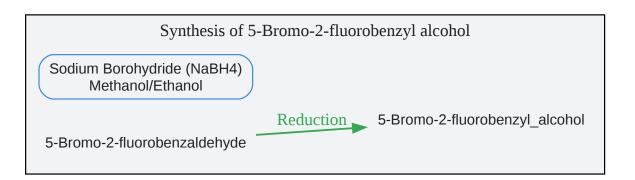


Property	Value	Reference(s)
CAS Number	99725-13-0	[2][3]
Molecular Formula	C7H6BrFO	[2]
Molecular Weight	205.02 g/mol	[2]
IUPAC Name	(5-Bromo-2- fluorophenyl)methanol	[2]
Synonyms	5-Bromo-2- fluorophenylmethanol	[2]
Physical State	Solid (presumed, based on related compounds)	
Purity	Typically ≥98%	[3]

Synthesis of 5-Bromo-2-fluorobenzyl Alcohol: An Experimental Protocol

The synthesis of **5-Bromo-2-fluorobenzyl alcohol** is most commonly achieved through the reduction of its corresponding aldehyde, 5-Bromo-2-fluorobenzaldehyde. The following protocol is a representative method based on established chemical transformations for similar substrates.[4]

Reaction Scheme:



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Fig. 1: Reduction of 5-Bromo-2-fluorobenzaldehyde.

Materials and Reagents:

Reagent	CAS Number	Quantity	Molar Equivalent
5-Bromo-2- fluorobenzaldehyde	93777-26-5	10.0 g	1.0
Sodium borohydride (NaBH ₄)	16940-66-2	1.0 g	0.54
Methanol (or Ethanol)	67-56-1	100 mL	-
Deionized Water	7732-18-5	As needed	-
Ethyl Acetate	141-78-6	As needed	-
Saturated Brine Solution	-	As needed	-
Anhydrous Sodium Sulfate	7757-82-6	As needed	-

Procedure:

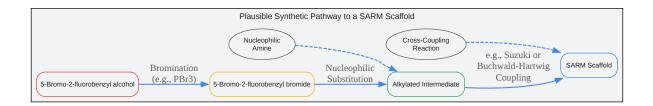
- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of 5-Bromo-2-fluorobenzaldehyde in 100 mL of methanol.
- Cooling: Place the flask in an ice bath and stir the solution until the temperature equilibrates to 0-5 °C.
- Addition of Reducing Agent: Slowly add 1.0 g of sodium borohydride to the cooled solution in small portions over 15-20 minutes. Maintain the temperature below 10 °C during the addition.
- Reaction Monitoring: After the addition is complete, continue stirring the reaction mixture in the ice bath for 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed.
- Quenching: Carefully quench the reaction by the slow addition of deionized water.



- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with saturated brine solution (2 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (if necessary): The crude 5-Bromo-2-fluorobenzyl alcohol can be further purified by recrystallization or column chromatography to obtain a high-purity solid.

Application in Pharmaceutical Synthesis: A Case Study

Halogenated benzyl alcohols are valuable intermediates in the synthesis of various active pharmaceutical ingredients (APIs).[1] While a direct synthesis of a specific drug from **5-Bromo-2-fluorobenzyl alcohol** is not widely published, its structural motifs are present in advanced therapeutic candidates. For instance, a structurally related core is found in Selective Androgen Receptor Modulators (SARMs) like GSK2881078.[5][6] The following diagram illustrates a plausible synthetic pathway where **5-Bromo-2-fluorobenzyl alcohol** could serve as a key starting material for a SARM-like scaffold.



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Fig. 2: Hypothetical synthesis of a SARM scaffold.



Safety and Handling

5-Bromo-2-fluorobenzyl alcohol and its precursors are chemical reagents that should be handled with appropriate safety precautions in a laboratory setting. Based on data for structurally similar compounds, it is classified as an irritant.[7][8]

Hazard Category	Description	Precautionary Measures
Skin Irritation	Causes skin irritation.[7]	Wear protective gloves and clothing. Wash skin thoroughly after handling.
Eye Irritation	Causes serious eye irritation. [7]	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes.
Respiratory Irritation	May cause respiratory irritation.[8]	Avoid breathing dust/fumes. Use only in a well-ventilated area.

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]

Disposal: Dispose of contents and container to an approved waste disposal plant.[7]

This technical guide provides a summary of the available information on **5-Bromo-2-fluorobenzyl alcohol**. Researchers and drug development professionals are encouraged to consult the referenced literature and safety data sheets for more comprehensive details.

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